

Application Notes and Protocols for Measuring GlyT-1 Occupancy with GSK931145

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Compound of Interest

Compound Name: GSK931145

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Introduction

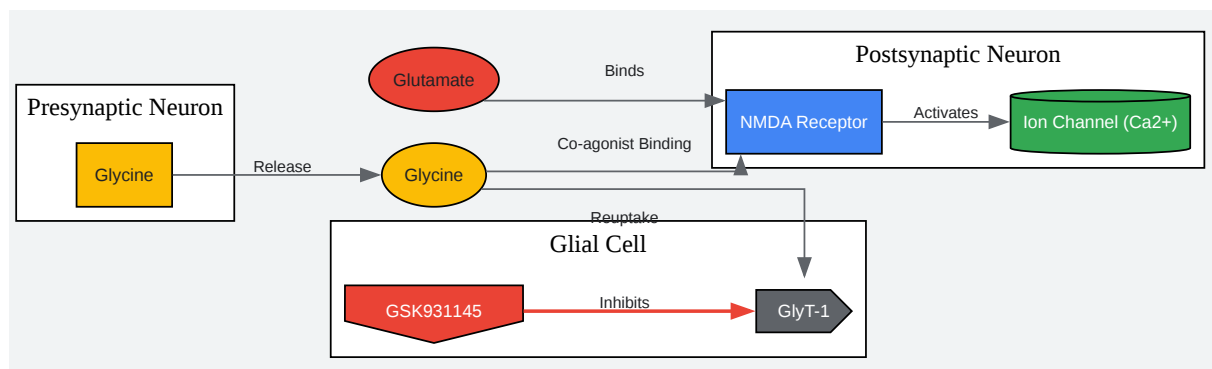
The Glycine Transporter Type 1 (GlyT-1) plays a crucial role in regulating glycine levels in the synaptic cleft. Glycine acts as a co-agonist at the N-methyl-D-aspartate (NMDA) receptor, which is essential for synaptic plasticity, learning, and memory.^[1] Inhibition of GlyT-1 is a promising therapeutic strategy for treating central nervous system (CNS) disorders characterized by NMDA receptor hypofunction, such as schizophrenia.^{[1][2][3][4]} By blocking GlyT-1, extracellular glycine concentrations are increased, enhancing NMDA receptor activity.^{[1][2][3]}

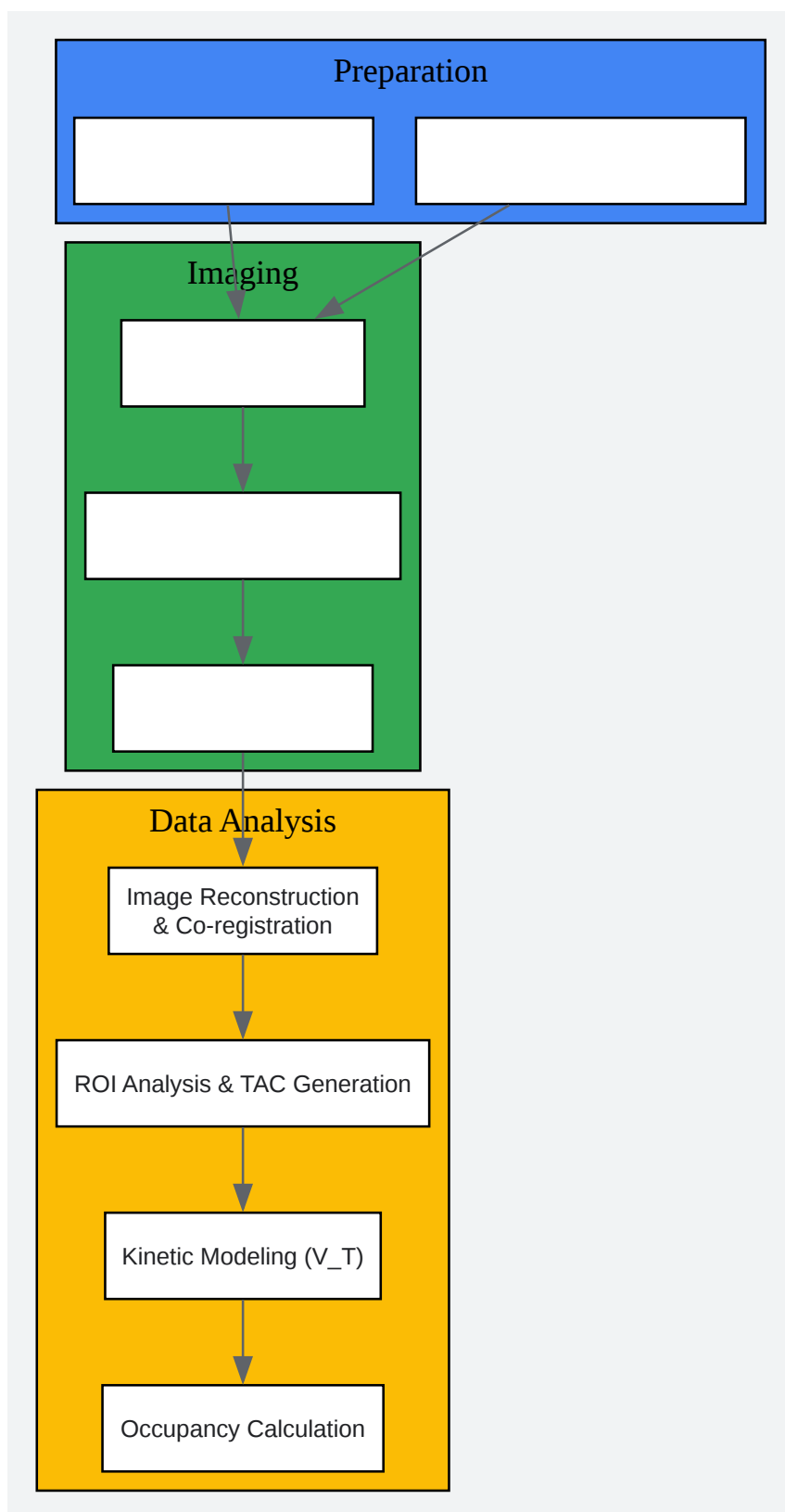
GSK931145 is a potent and selective inhibitor of GlyT-1.^[5] When radiolabeled with carbon-11 ([¹¹C]**GSK931145**), it serves as a valuable positron emission tomography (PET) radioligand for quantifying GlyT-1 availability in the living brain.^{[6][7]} This allows for the direct measurement of GlyT-1 occupancy by therapeutic drug candidates, aiding in dose selection and confirming target engagement in clinical trials.^{[6][7][8]} These application notes provide detailed protocols for utilizing [¹¹C]**GSK931145** to measure GlyT-1 occupancy.

Signaling Pathway of GlyT-1 and Mechanism of Action of GSK931145

GlyT-1 is a sodium and chloride-dependent transporter located on both glial cells and neurons. [4] Its primary function is the reuptake of glycine from the synapse, thereby maintaining low extracellular glycine concentrations. [2][3] This regulation is critical because glycine is an obligatory co-agonist for the activation of NMDA receptors by glutamate. [2][3] Hypofunction of NMDA receptors has been implicated in the pathophysiology of schizophrenia. [1][2]

GSK931145 acts as an inhibitor of GlyT-1. [5] By binding to GlyT-1, it blocks the reuptake of glycine, leading to an increase in synaptic glycine levels. [2][3] This elevated glycine concentration enhances the activation of NMDA receptors, which is hypothesized to ameliorate symptoms associated with NMDA receptor hypofunction. [1][2][3]





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References

- 1. What are GlyT1 modulators and how do they work? [synapse.patsnap.com]
- 2. 11C-Labeled GSK931145 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 11C-Labeled GSK931145 - Molecular Imaging and Contrast Agent Database (MICAD) - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Glycine transporter type-1 and its inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. researchgate.net [researchgate.net]
- 7. Identification and evaluation of [11C]GSK931145 as a novel ligand for imaging the type 1 glycine transporter with positron emission tomography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Translational characterization of [11C]GSK931145, a PET ligand for the glycine transporter type 1 - PubMed [pubmed.ncbi.nlm.nih.gov]
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